

Synthesis of Dodecylethyldimethylammonium Bromide: A Technical Guide

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Compound of Interest

Compound Name: *Dodecylethyldimethylammonium bromide*

Cat. No.: *B1353931*

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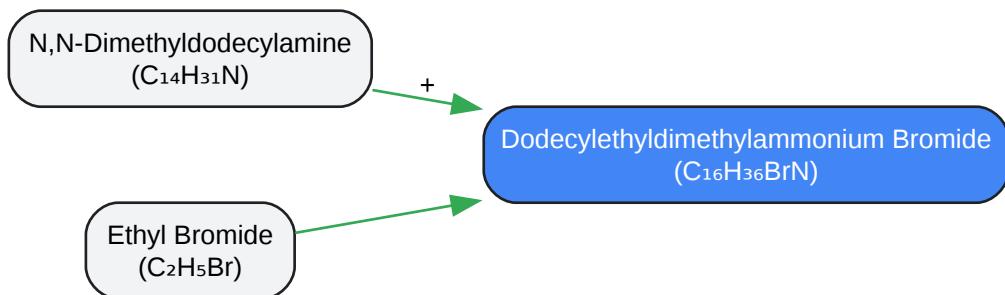
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis protocol for **Dodecylethyldimethylammonium bromide** (DEDMAB), a quaternary ammonium compound with applications in various scientific fields, including as a surfactant and in nanoparticle synthesis. This document details the chemical pathway, experimental procedures, and relevant data for the successful laboratory-scale preparation of this compound.

Synthesis Pathway

The synthesis of **Dodecylethyldimethylammonium bromide** is achieved through a classic SN₂ reaction known as the Menschutkin reaction. This reaction involves the quaternization of a tertiary amine, in this case, N,N-dimethyldodecylamine, with an alkyl halide, ethyl bromide. The nitrogen atom of the tertiary amine acts as a nucleophile, attacking the electrophilic carbon of the ethyl bromide, leading to the formation of the quaternary ammonium salt.

The overall reaction is as follows:

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Caption: Synthesis of **Dodecylethyldimethylammonium Bromide** via Menschutkin Reaction.

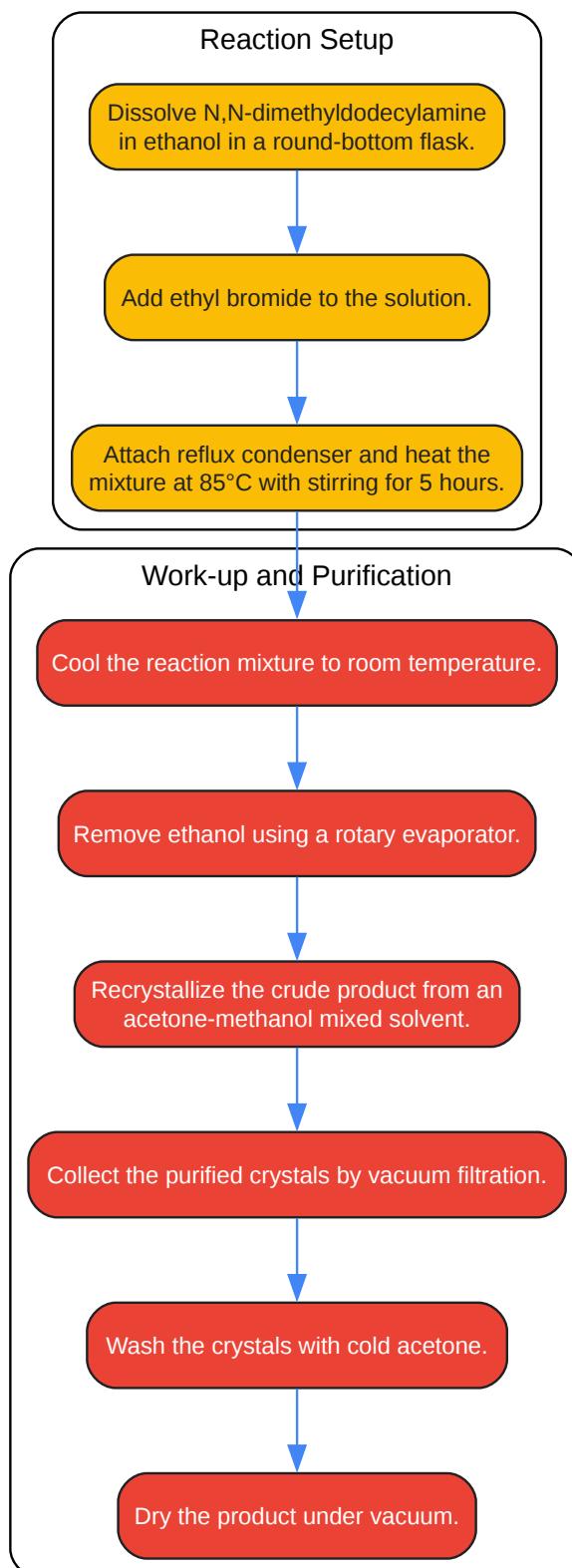
Experimental Protocol

This protocol is based on established methods for the synthesis of analogous long-chain quaternary ammonium salts.

2.1. Materials and Equipment

Material/Equipment	Specification
N,N-Dimethyldodecylamine	≥95% purity
Ethyl Bromide	≥98% purity
Ethanol (absolute)	ACS grade
Acetone	ACS grade
Methanol	ACS grade
Round-bottom flask	Appropriate size (e.g., 250 mL)
Reflux condenser	
Magnetic stirrer with hotplate	
Rotary evaporator	
Buchner funnel and flask	
Filter paper	
Glassware for recrystallization	Erlenmeyer flasks, beakers
Analytical balance	
Melting point apparatus	

2.2. Reaction Procedure

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